

# Personal protective equipment for handling Tolazamide

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## Compound of Interest

Compound Name: Tolazamide

Cat. No.: B1682395

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## Essential Safety and Handling Guide for Tolazamide

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Tolazamide** in a laboratory setting. Adherence to these procedures is vital for the safety of all researchers, scientists, and drug development professionals.

## Hazard Identification and Safety Summary

**Tolazamide** is a sulfonylurea compound primarily used as a hypoglycemic agent.<sup>[1]</sup> While effective in its therapeutic role, it is classified as a hazardous substance that can cause organ damage. The primary health hazard is associated with its potential to cause hypoglycemia (low blood sugar) upon overexposure.<sup>[2][3]</sup>

Hazard Classification:

Hazard	Classification	GHS Hazard Statement	Signal Word
Specific target organ toxicity (single exposure)	Category 1	H370: Causes damage to organs	Danger

## Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is mandatory when handling **Tolazamide** to minimize exposure risk.

Required PPE:

- **Gloves:** Impervious gloves, such as nitrile gloves, are recommended to prevent skin contact.  
[4]
- **Eye Protection:** Wear safety glasses or goggles to shield the eyes from potential splashes or dust particles.[4]
- **Lab Coat:** A standard laboratory coat should be worn to protect clothing and skin.
- **Respiratory Protection:** In situations where airborne dust or aerosols may be generated (e.g., weighing or preparing solutions), a suitable respirator should be used.[4]

## Handling and Storage Procedures

Safe Handling:

- Avoid breathing dust, fumes, gas, mists, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Take precautionary measures against static discharge.
- Fine particles, such as dust and mists, may pose a fire or explosion hazard.[4]

Storage:

- Store in a tightly closed container at room temperature, away from heat, moisture, and direct light.[5]

- Recommended storage temperatures are between 15°C and 30°C (59°F to 86°F).[6] Some sources may recommend storage at -20°C for long-term stability of research-grade material.[7]

## Quantitative Data

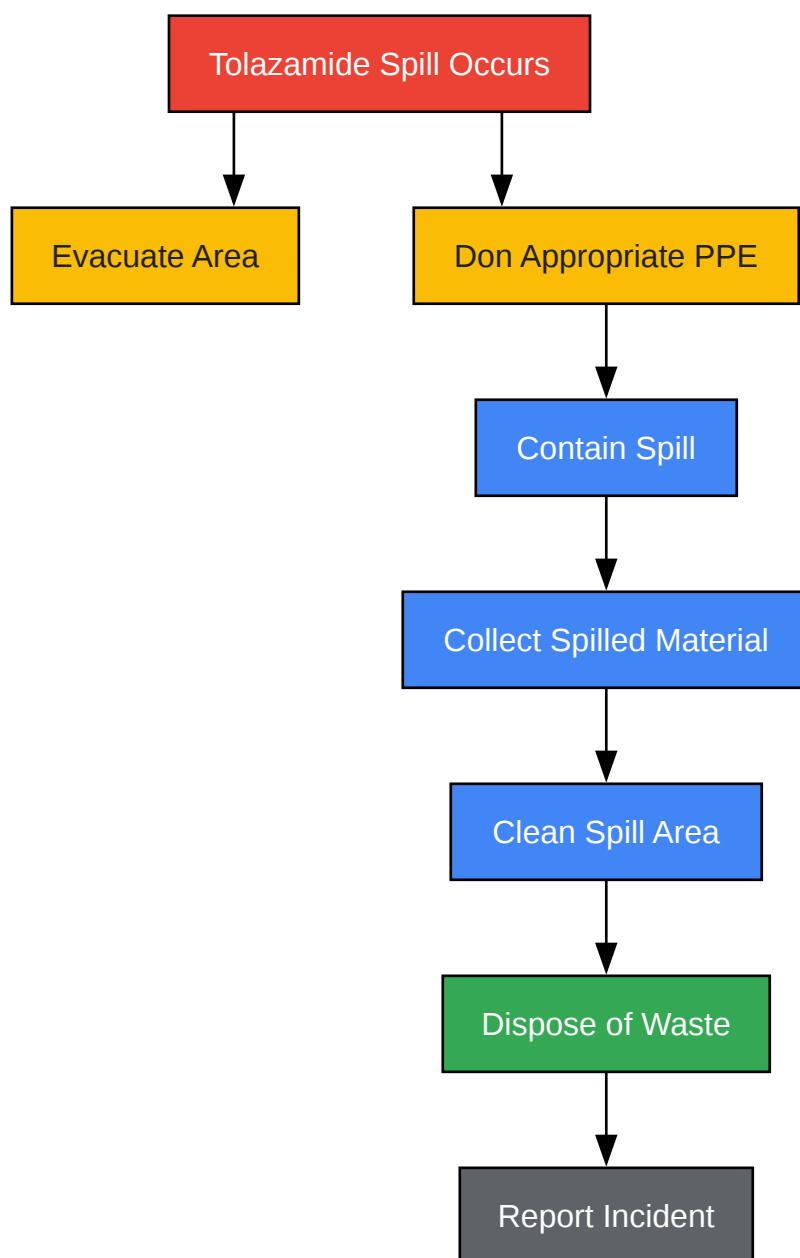
Property	Value
Molecular Weight	311.40 g/mol [1]
Melting Point	165°C to 173°C[8][9]
Solubility (in water at pH 6.0)	27.8 mg / 100 mL[8][9]
Oral LD50 (mouse)	1,000 mg/kg
Oral LD50 (rat)	>5 g/kg
Intraperitoneal LD50 (mouse)	1 g/kg

## Emergency Procedures

### Spill Response:

In the event of a spill, follow these steps:

- Evacuate non-essential personnel from the affected area.[4]
- Wear appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection if necessary.[4]
- Contain the spill using an absorbent material.
- Carefully collect the spilled material and place it in a sealed, appropriately labeled container for disposal.[4]
- Clean the spill area thoroughly.[4]
- Avoid allowing the substance to enter sewers or surface and ground water.



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Caption: Workflow for responding to a **Tolazamide** spill.

First Aid Measures:

- Eye Contact: Immediately flush with water for at least 15 minutes while holding the eyelids open. Seek immediate medical attention.[4]

- Skin Contact: Remove contaminated clothing and flush the affected area with large amounts of water. Use soap. Seek medical attention.[4]
- Ingestion: Wash out the mouth with water. Do not induce vomiting unless directed by medical personnel. Seek immediate medical attention.[4] An overdose can produce hypoglycemia.[2]
- Inhalation: Remove the person to fresh air and keep them at rest. Seek immediate medical attention.[4]

## Disposal Plan

Dispose of contaminated material as waste according to all applicable local, state, and federal regulations.

### General Disposal Steps:

- Segregation: Collect waste **Tolazamide** and contaminated materials in a designated, sealed, and properly labeled hazardous waste container.
- Labeling: Clearly label the container with "Hazardous Waste" and the name "**Tolazamide**."
- Storage: Store the waste container in a secure, designated hazardous waste accumulation area.
- Disposal: Arrange for pick-up and disposal by a licensed hazardous waste disposal company. Do not dispose of **Tolazamide** down the drain or in the regular trash. For unused household medicine, the FDA recommends mixing it with an unappealing substance like dirt or cat litter, placing it in a sealed container, and then throwing it in the trash if a drug take-back location is not available.[10] However, for laboratory waste, professional disposal is required.

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